

Solubility Profile of Cbz-D-Prolinol in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Cbz-D-prolinol*

Cat. No.: *B152383*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of N-carbobenzyloxy-D-prolinol (**Cbz-D-prolinol**), a key chiral building block in organic synthesis and drug development. Understanding its solubility in various organic solvents is critical for optimizing reaction conditions, purification processes, and formulation development. Due to the limited availability of specific quantitative data for **Cbz-D-prolinol** in peer-reviewed literature, this guide combines qualitative and semi-quantitative data for structurally related N-Cbz protected amino acids and amino alcohols to provide a comparative context. Furthermore, detailed experimental protocols for solubility determination and a representative synthetic workflow are presented to empower researchers in their laboratory endeavors.

Quantitative and Qualitative Solubility Data

While specific quantitative solubility data for **Cbz-D-prolinol** is not readily available in the public domain, the solubility of structurally similar N-Cbz protected amino acids and their derivatives can provide valuable insights. The following table summarizes available qualitative and semi-quantitative solubility information for Cbz-D-proline and other related compounds.

Compound Name	Solvent	Temperature (°C)	Solubility	Remarks
Cbz-D-proline	Chloroform	Not Specified	Slightly Soluble	-
Dimethyl Sulfoxide (DMSO)	Not Specified	Slightly Soluble	-	
Ethanol	Not Specified	Slightly Soluble	-	
Methanol	Not Specified	Slightly Soluble	-	
D(-)-Prolinol	Chloroform	Not Specified	Slightly Soluble	Unprotected parent compound.
Methanol	Not Specified	Slightly Soluble	Unprotected parent compound.	
Toluene	Not Specified	Slightly Soluble	Unprotected parent compound.	
N-Cbz-L-cysteine	Dimethyl Sulfoxide (DMSO)	Not Specified	Typically soluble (e.g., 10 mM)[1]	This suggests a solubility of at least 2.55 g/L.[1]
N-Cbz-L-valine	Ethanol	Not Specified	Soluble[2]	-
Acetone	Not Specified	Soluble[2]	-	
Acetic Acid	Not Specified	Soluble	-	
N-Cbz-L-leucine	Chloroform	Not Specified	Soluble[3]	-
Dichloromethane	Not Specified	Soluble[3]	-	
Ethyl Acetate	Not Specified	Soluble[3]	-	
Dimethyl Sulfoxide (DMSO)	Not Specified	Soluble[3]	-	

Acetone	Not Specified	Soluble[3]	-
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Experimental Protocols

Determination of Solubility (Isothermal Saturation Method)

This protocol describes a standard gravimetric method for determining the solubility of **Cbz-D-prolinol** in an organic solvent at a specific temperature.

Materials:

- **Cbz-D-prolinol**
- Selected organic solvent (e.g., methanol, ethanol, ethyl acetate, toluene)
- Analytical balance
- Temperature-controlled shaker or water bath
- Vials with tight-fitting caps
- Syringe filters (0.22 µm, solvent-compatible)
- Pre-weighed evaporation dishes

Procedure:

- Add an excess amount of **Cbz-D-prolinol** to a vial.
- Pipette a known volume (e.g., 5.0 mL) of the selected organic solvent into the vial.
- Seal the vial tightly to prevent solvent evaporation.
- Place the vial in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C).

- Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid at the end of this period confirms that a saturated solution has been formed.
- Allow the vial to stand at the set temperature for at least 2 hours to allow the undissolved solid to settle.
- Carefully withdraw a known volume (e.g., 2.0 mL) of the supernatant using a syringe fitted with a solvent-compatible 0.22 μ m filter.
- Transfer the filtered saturated solution into a pre-weighed evaporation dish.
- Record the exact mass of the solution transferred.
- Evaporate the solvent from the dish in a fume hood or under a gentle stream of nitrogen.
- Once the solvent is fully evaporated, place the dish in a vacuum oven at a moderate temperature (e.g., 40-50 °C) until a constant weight is achieved.
- Weigh the evaporation dish containing the dried **Cbz-D-prolinol**.
- Calculate the solubility in g/100 mL or other desired units based on the mass of the dissolved solid and the volume of the solvent used.

Synthesis of Cbz-D-prolinol from Cbz-D-proline

This protocol outlines a general procedure for the reduction of Cbz-D-proline to **Cbz-D-prolinol**. One common method involves the use of sodium borohydride in the presence of a Lewis acid like boron trifluoride etherate.

Materials:

- Cbz-D-proline
- Sodium borohydride (NaBH_4)
- Boron trifluoride etherate ($\text{BF}_3 \cdot \text{OEt}_2$)

- Anhydrous tetrahydrofuran (THF)
- Ethyl acetate
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer
- Ice bath
- Separatory funnel

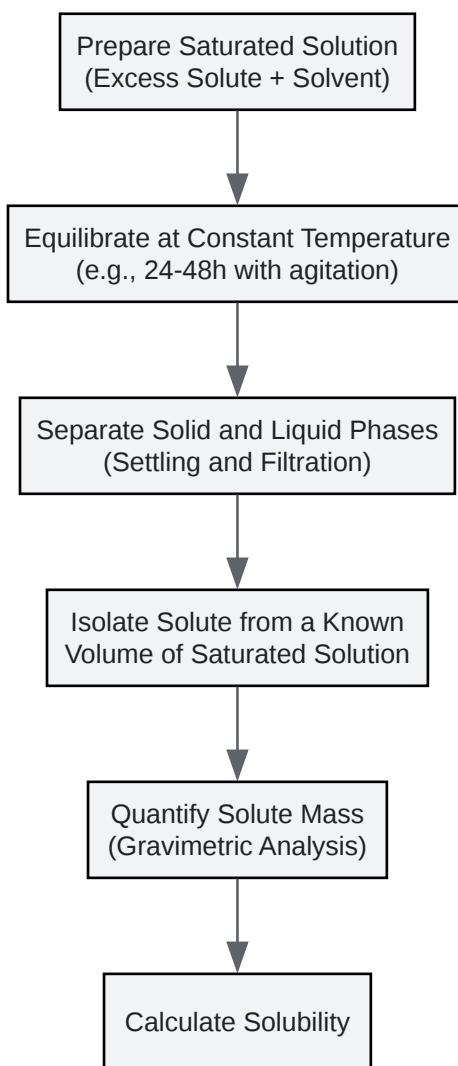
Procedure:

- Dissolve Cbz-D-proline in anhydrous THF in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to 0 °C using an ice bath.
- Slowly add boron trifluoride etherate to the stirred solution.
- In a separate flask, prepare a solution of sodium borohydride in anhydrous THF.
- Add the sodium borohydride solution dropwise to the reaction mixture at 0 °C.
- After the addition is complete, allow the reaction to warm to room temperature and stir for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture back to 0 °C and cautiously quench the reaction by the slow addition of water.
- Add ethyl acetate to the mixture and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **Cbz-D-prolinol**.
- The crude product can be further purified by column chromatography on silica gel.

Visualizations

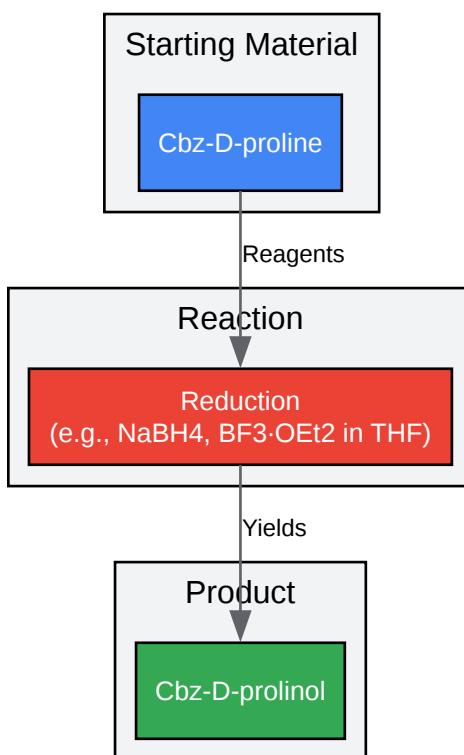
Logical Workflow for Solubility Determination



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Caption: Workflow for determining the solubility of a solid in an organic solvent.

Synthetic Pathway: Cbz-D-proline to Cbz-D-prolinol



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Caption: Synthetic route from Cbz-D-proline to **Cbz-D-prolinol** via reduction.

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